

A Comprehensive Toxicological Profile of Bandrowski's Base

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bandrowski's base*

Cat. No.: *B1216380*

[Get Quote](#)

An In-depth Guide for Researchers and Drug Development Professionals

This technical guide provides a detailed examination of the toxicological profile of **Bandrowski's base** (BB), a trimeric oxidation product of p-phenylenediamine (PPD). Formed during the oxidative process of permanent hair dyeing, **Bandrowski's base** is a compound of significant interest due to its potent toxicological properties.^{[1][2]} This document synthesizes current knowledge on its formation, chemical properties, toxicological endpoints, and the experimental methodologies used for its assessment, aimed at providing a crucial resource for professionals in toxicology, chemical safety, and cosmetic science.

Chemical Identity and Properties

Bandrowski's base, first prepared by Polish chemist Ernst Bandrowski, is a stable intermediate in the oxidative polymerization of PPD.^[3] It is characterized as a yellow to dark brown crystalline solid.^{[3][4]} Its formation is a critical aspect of the chemistry of permanent hair dyes, where PPD is a primary intermediate.^[3]

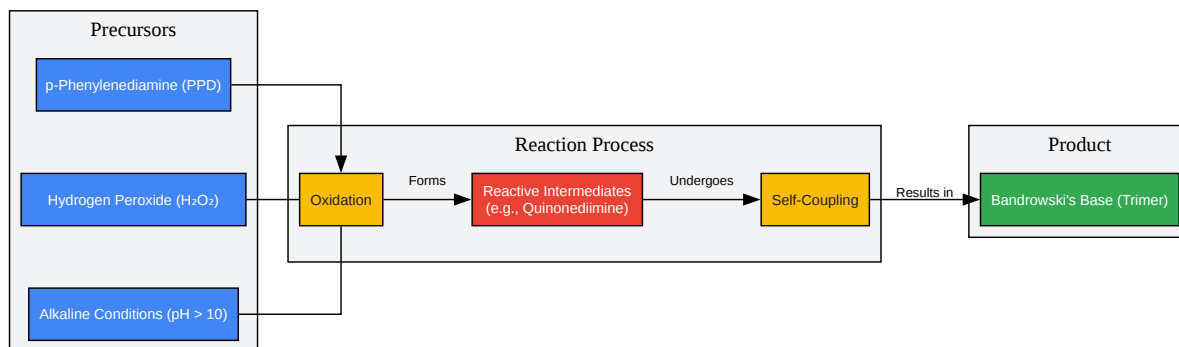
Table 1: Chemical and Physical Properties of **Bandrowski's Base**

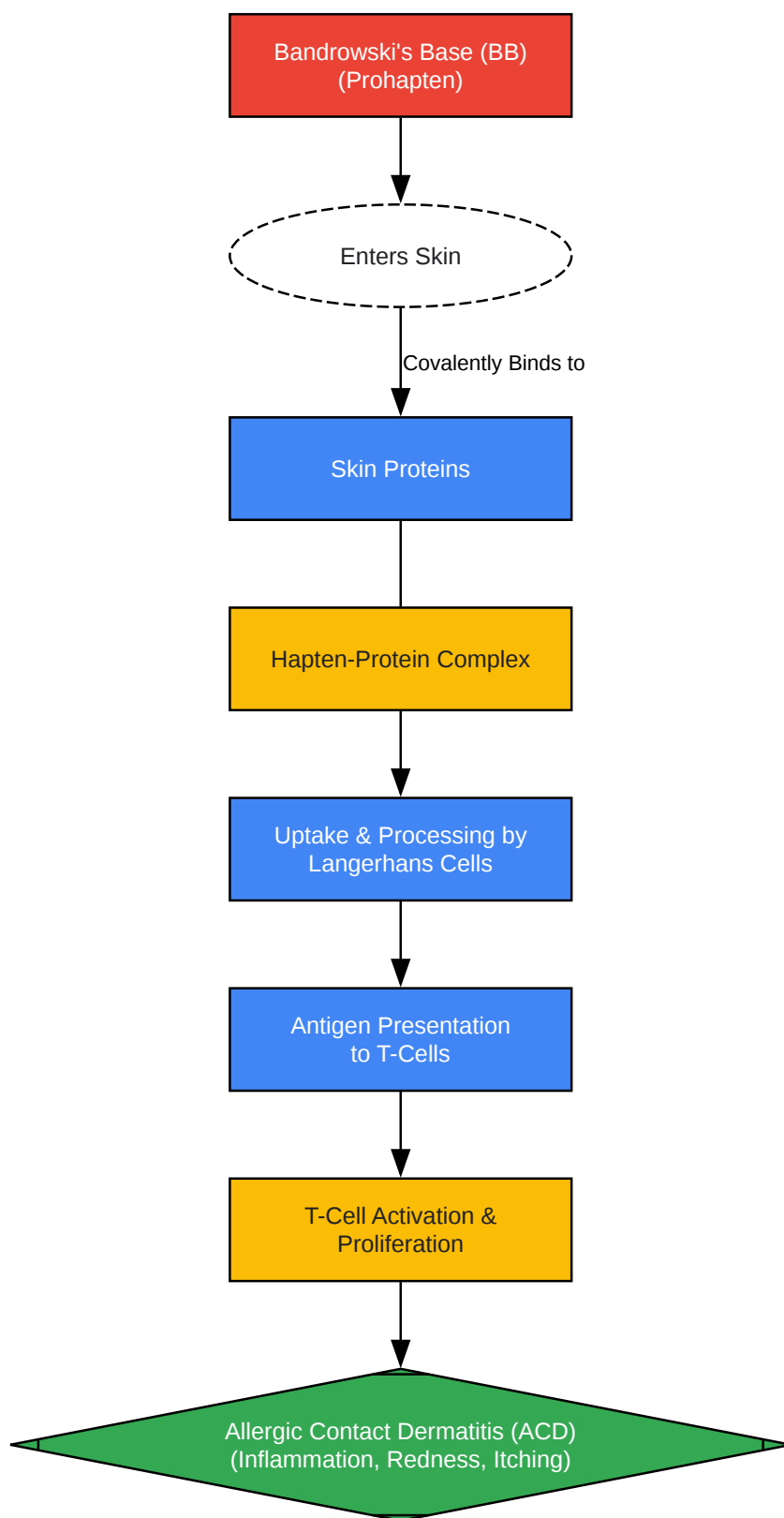
Property	Value	Source(s)
CAS Number	20048-27-5	[3][4][5]
Molecular Formula	C ₁₈ H ₁₈ N ₆	[3][4][5]
Molecular Weight	~318.4 g/mol	[3][4]
IUPAC Name	N,N''-(2,5-diamino-2,5-cyclohexadiene-1,4-diylidene)bis(1,4-benzenediamine)	[3][4]
Appearance	Yellow to dark brown crystalline solid/powder	[3][4]
Classification	Quinone imine	[3]

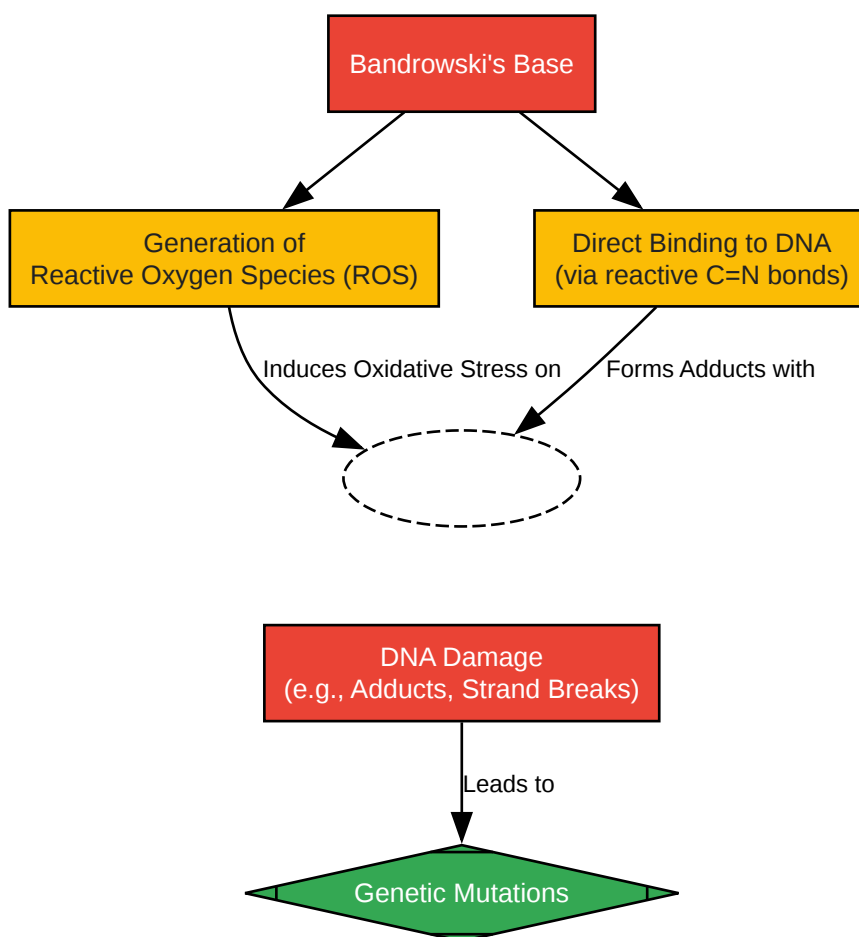
| Synonyms | 2,5-Diamino-N,N'-bis(p-aminophenyl)-1,4-benzoquinone diimine |[4] |

Formation Pathway and Exposure

Bandrowski's base is not an ingredient in hair dye formulations but rather a byproduct formed in situ. Its genesis occurs when p-phenylenediamine (PPD), a primary intermediate in oxidative hair dyes, undergoes oxidation, typically facilitated by hydrogen peroxide under alkaline conditions.[2][3] In the absence of a "coupler" molecule, which would normally react with oxidized PPD to form the desired hair color, the PPD intermediates can self-couple to form the stable trimeric structure of **Bandrowski's base**. [3][6] The formation is favored at a higher alkaline pH (greater than 10.0).[5] It is estimated that approximately 3–5% of PPD used in the dyeing process can be converted into **Bandrowski's base**. [7]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. safecosmetics.org [safecosmetics.org]
- 2. nveo.org [nveo.org]
- 3. Bandrowski's base | 20048-27-5 | Benchchem [benchchem.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. scialert.net [scialert.net]

- 6. ec.europa.eu [ec.europa.eu]
- 7. industrialchemicals.gov.au [industrialchemicals.gov.au]
- To cite this document: BenchChem. [A Comprehensive Toxicological Profile of Bandrowski's Base]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1216380#toxicological-profile-of-bandrowski-s-base>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com